

Technical Guide: Physicochemical Properties of 4,6-dichloro-2-propylpyrimidine

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Compound of Interest

Compound Name: 4,6-Dichloro-2-propylpyrimidine

Cat. No.: B073148

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Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of **4,6-dichloro-2-propylpyrimidine** (CAS No. 1197-28-0). Due to the limited availability of specific experimental data for this compound, this guide also presents a comparative analysis of closely related 2-substituted 4,6-dichloropyrimidines to offer valuable context and predictive insights. Furthermore, detailed experimental protocols for the determination of key physicochemical parameters for liquid compounds are provided to aid researchers in the empirical characterization of this and similar molecules.

Introduction to 4,6-dichloro-2-propylpyrimidine

4,6-dichloro-2-propylpyrimidine is a halogenated pyrimidine derivative. The pyrimidine core is a fundamental building block in numerous biologically active compounds, including pharmaceuticals and agrochemicals. The presence of two chlorine atoms at the 4 and 6 positions, combined with a propyl group at the 2 position, imparts specific electronic and steric properties that can influence its reactivity, metabolic stability, and interaction with biological targets. Accurate characterization of its physicochemical properties is a critical first step in any research and development endeavor.

As of the date of this publication, detailed experimental data on the physicochemical properties of **4,6-dichloro-2-propylpyrimidine** are scarce in publicly accessible literature. A Safety Data

Sheet (SDS) for the compound with CAS No. 1197-28-0 indicates that it is a liquid at room temperature; however, quantitative data such as boiling point, density, and solubility are not provided.

Physicochemical Properties of 4,6-dichloro-2-propylpyrimidine

The available data for **4,6-dichloro-2-propylpyrimidine** is limited. The following table summarizes the known information.

Property	Value	Source
CAS Number	1197-28-0	ChemScene
Molecular Formula	C ₇ H ₈ Cl ₂ N ₂	Calculated
Molecular Weight	191.06 g/mol	Calculated
Physical State	Liquid	ChemScene
Melting Point	No data available	
Boiling Point	No data available	
Density	No data available	
Solubility	No data available	

Comparative Physicochemical Data of Related 2-Substituted 4,6-Dichloropyrimidines

To provide a frame of reference for estimating the properties of **4,6-dichloro-2-propylpyrimidine**, the following table summarizes the physicochemical data for several structurally similar compounds. These compounds differ by the substituent at the 2-position of the pyrimidine ring.

Compound	4,6-dichloro-2-methylpyrimidine	4,6-dichloro-2-isopropylpyrimidine	4,6-dichloro-2-phenylpyrimidine	4,6-dichloro-2-(methylthio)pyrimidine
CAS Number	1780-26-3	Not available	3740-92-9	6299-25-8
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂	C ₇ H ₈ Cl ₂ N ₂	C ₁₀ H ₆ Cl ₂ N ₂	C ₅ H ₄ Cl ₂ N ₂ S
Molecular Weight	163.00 g/mol	191.06 g/mol [1]	225.07 g/mol [2]	195.07 g/mol
Physical State	White to off-white crystalline powder[3]	Solid[1]	White to off-white solid[4]	Off-white powder solid[5]
Melting Point	41.5-45.5 °C[3]	No data available	92-93 °C[4]	38-42 °C[5]
Boiling Point	210.8 °C at 760 mmHg[3]	No data available	235.5 °C at 760 mmHg[4]	135-136 °C at 14 mmHg[5]
Density	1.404 g/cm ³ (Predicted)[6]	No data available	1.363 g/cm ³ [4]	No data available
Solubility	No data available	No data available	Chloroform (Slightly), DMSO (Slightly), Methanol (Sparingly)[4]	Chloroform, Dichloromethane, Ethyl Acetate[7]

Experimental Protocols

Given the absence of reported quantitative data for **4,6-dichloro-2-propylpyrimidine**, researchers may need to determine these properties experimentally. The following are detailed methodologies for key experiments.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid samples.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube (fusion tube)
- Heat source (Bunsen burner or heating mantle)
- Stand and clamps
- High-boiling point oil (e.g., paraffin oil)

Procedure:

- Fill the Thiele tube or oil bath with a suitable high-boiling point oil.
- Place a few drops of the liquid sample (**4,6-dichloro-2-propylpyrimidine**) into the small test tube.
- Place a capillary tube, with its sealed end uppermost, into the liquid in the test tube.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and the attached test tube in the Thiele tube or oil bath, making sure the oil level is above the sample but below the open end of the test tube.
- Heat the side arm of the Thiele tube or the oil bath gently and slowly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Determination of Solubility

This protocol provides a qualitative and semi-quantitative assessment of solubility in various solvents.

Apparatus:

- Small test tubes with stoppers
- Graduated pipettes or micropipettes
- Vortex mixer
- A range of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)

Procedure:

- Add a measured volume (e.g., 1 mL) of the chosen solvent to a clean, dry test tube.
- Add a small, known volume (e.g., 10 μ L) of **4,6-dichloro-2-propylpyrimidine** to the solvent.
- Stopper the test tube and vortex for 30-60 seconds to ensure thorough mixing.
- Visually inspect the mixture for any signs of insolubility (e.g., cloudiness, phase separation, undissolved droplets).
- If the sample dissolves completely, it is considered soluble at that concentration. Continue adding small, known volumes of the solute until saturation is reached or the desired concentration is achieved.
- The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or semi-quantitatively (e.g., >100 mg/mL, <1 mg/mL).

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

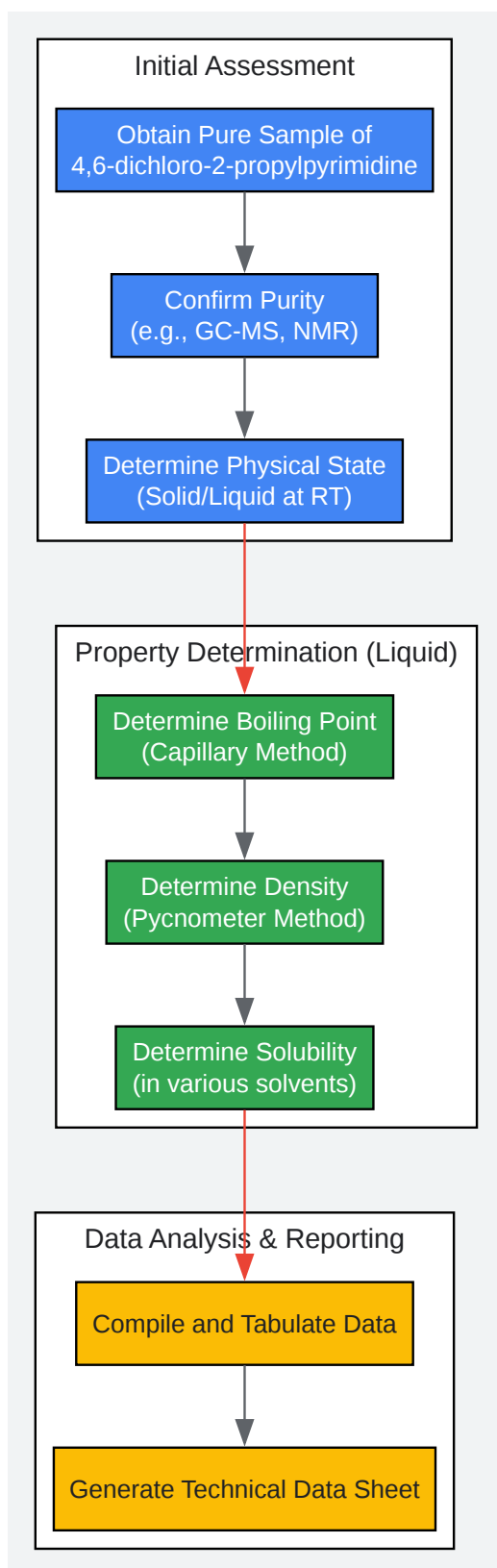
- Pycnometer or a calibrated volumetric flask (e.g., 1 mL or 5 mL)
- Analytical balance (accurate to at least 0.1 mg)
- Constant temperature water bath

Procedure:

- Clean and thoroughly dry the pycnometer or volumetric flask.
- Weigh the empty, dry pycnometer/flask on the analytical balance and record the mass (m_1).
- Fill the pycnometer/flask with the liquid sample (**4,6-dichloro-2-propylpyrimidine**) up to the calibration mark, ensuring there are no air bubbles.
- Place the filled pycnometer/flask in a constant temperature water bath (e.g., 20 °C) for a sufficient time to allow the liquid to reach thermal equilibrium.
- Adjust the volume to the calibration mark if necessary.
- Dry the outside of the pycnometer/flask and weigh it again, recording the mass (m_2).
- The mass of the liquid is $m_{\text{liquid}} = m_2 - m_1$.
- The volume of the liquid is the calibrated volume of the pycnometer/flask (V).
- Calculate the density (ρ) using the formula: $\rho = m_{\text{liquid}} / V$.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the experimental determination of the core physicochemical properties of a novel or uncharacterized liquid compound like **4,6-dichloro-2-propylpyrimidine**.



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Caption: Logical workflow for the physicochemical characterization of a liquid compound.

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Phone: (601) 213-4426

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